

# Navigating the Safe Disposal of alpha-Muurolene in a Laboratory Setting

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## Compound of Interest

Compound Name: *alpha-Muurolene*

Cat. No.: *B154526*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of **alpha-Muurolene**, a sesquiterpene commonly used in research. Adherence to these procedures is critical for minimizing environmental impact and maintaining workplace safety.

## Key Physical and Chemical Properties

A thorough understanding of a substance's properties is the first step toward safe handling and disposal. Below is a summary of key quantitative data for **alpha-Muurolene**.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>24</sub>
Molecular Weight	204.35 g/mol
Flash Point	106.11 °C (223.00 °F)
Boiling Point	271.5 °C (Predicted)
Density	0.876 g/cm <sup>3</sup> (Predicted)

Note: Some physical properties are predicted values and should be used as a general guide.

## Procedural Guidance for **alpha-Muurolene** Disposal

While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **alpha-Muurolene** is not readily available, the following procedures are based on general best practices for the disposal of flammable, non-halogenated organic compounds.

### Step 1: Waste Identification and Segregation

- Treat all unused or contaminated **alpha-Muurolene** as hazardous waste.
- Do not mix **alpha-Muurolene** waste with other waste streams, particularly halogenated solvents, strong oxidizers, or corrosives, to prevent dangerous reactions.

### Step 2: Proper Waste Containment

- Use a designated, leak-proof, and chemically compatible waste container. A glass or high-density polyethylene (HDPE) container with a secure screw-top cap is recommended.
- The container must be clearly labeled as "Hazardous Waste" and should also specify "**alpha-Muurolene**" and "Flammable Liquid."
- Do not fill the container to more than 80% capacity to allow for vapor expansion.

### Step 3: Storage in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- The SAA should be located at or near the point of generation and under the control of the laboratory personnel.
- Ensure the SAA is in a well-ventilated area, away from ignition sources such as heat, sparks, and open flames.

### Step 4: Arranging for Disposal

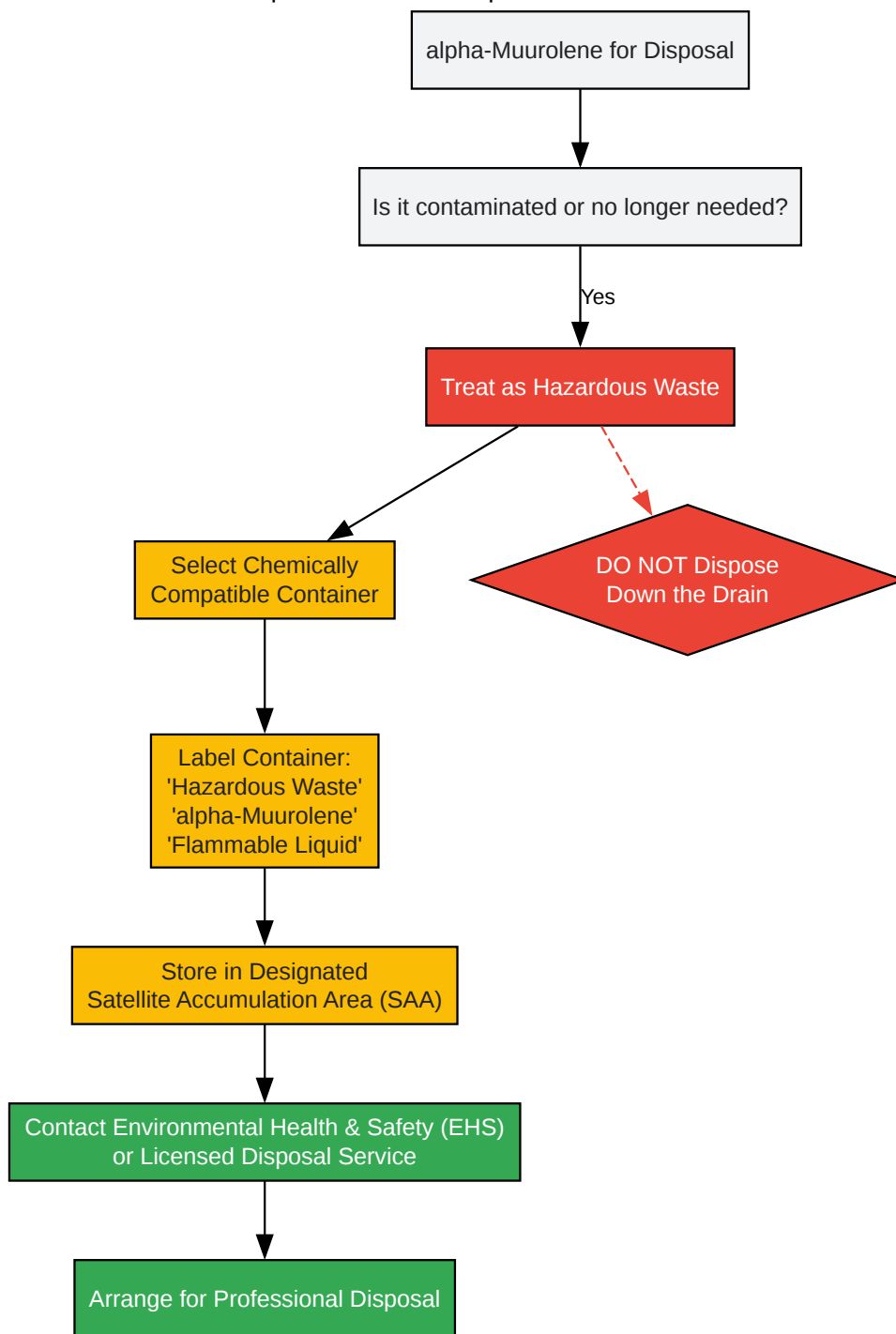
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[4\]](#)[\[5\]](#)

- Provide the EHS office or contractor with accurate information about the waste, including its identity and quantity.
- Under no circumstances should **alpha-Muurolene** be disposed of down the drain.<sup>[6][7][8]</sup> Organic solvents are prohibited from sewer system discharge.<sup>[7]</sup>

## Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **alpha-Muurolene** and similar laboratory chemicals.

## alpha-Muurolene Disposal Workflow



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